

physical and chemical properties of 1-(azidomethyl)-3-methylbenzene

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Compound of Interest

Compound Name: 1-(Azidomethyl)-3-methylbenzene

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An In-depth Technical Guide to the Physical and Chemical Properties of **1-(azidomethyl)-3-methylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-(azidomethyl)-3-methylbenzene**, a key building block in synthetic chemistry. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Core Compound Information

1-(Azidomethyl)-3-methylbenzene, also known as 3-methylbenzyl azide, is an organic compound featuring a benzyl azide scaffold with a methyl substituent at the meta position.^[1] Its primary utility in research and development is as a versatile reagent in copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry".^[1] This reaction's high efficiency, specificity, and biocompatibility make it a valuable tool for creating more complex molecules, including bioconjugates and materials for various scientific applications.^[1]

Table 1: General Properties of **1-(azidomethyl)-3-methylbenzene**

Property	Value	Reference
CAS Number	126799-82-4	[1] [2]
Molecular Formula	C ₈ H ₉ N ₃	[2]
Molecular Weight	147.18 g/mol	[1] [2]
InChI Key	FCVHHYNXTVRWJE-UHFFFAOYSA-N	[1]

Physicochemical Properties

Detailed experimental data on the physical properties of **1-(azidomethyl)-3-methylbenzene** are not extensively reported in the literature. However, some properties can be inferred from its chemical structure and data available for analogous compounds. It is described as a colorless liquid.[\[3\]](#)

Table 2: Physical Properties of **1-(azidomethyl)-3-methylbenzene** and Related Compounds

Property	1-(azidomethyl)-3-methylbenzene	Benzyl Azide (analog)	3-Methylbenzyl bromide (precursor)
Appearance	Colorless liquid [3]	Colorless to light yellow liquid [4]	Liquid
Boiling Point	Data not available	81-83 °C at 16 mmHg [4]	185 °C at 340 mmHg
Density	Data not available	1.0655 g/mL [4]	1.37 g/mL at 25 °C
Solubility	Insoluble in water; soluble in organic solvents (inferred)	Insoluble in water; miscible with ethanol and diethyl ether [4]	Data not available

Chemical Properties and Reactivity

The chemical behavior of **1-(azidomethyl)-3-methylbenzene** is dominated by the azide functional group. Organic azides are known for their high energy content and can be thermally sensitive.^[5] The primary reaction of interest for this compound is the 1,3-dipolar cycloaddition with alkynes, which is the foundation of its application in click chemistry.^[1] Theoretical studies on benzyl azide and its methyl-substituted derivatives have been performed to understand their conformational equilibrium, geometry, and vibrational frequencies.^[6]

Experimental Protocols

Synthesis of **1-(azidomethyl)-3-methylbenzene**

The synthesis of **1-(azidomethyl)-3-methylbenzene** is typically achieved through a nucleophilic substitution reaction where 3-methylbenzyl bromide (or chloride) is treated with sodium azide.^[3] The following protocol is adapted from general procedures for the synthesis of benzyl azides.^{[3][7][8]}

Materials:

- 3-methylbenzyl bromide
- Sodium azide (NaN₃)
- Acetone
- Water
- Dichloromethane (DCM) or Diethyl ether
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Brine

Procedure:

- In a round-bottom flask, dissolve 3-methylbenzyl bromide (1.0 equivalent) in a 4:1 mixture of acetone and water.
- To this solution, add sodium azide (1.5 equivalents).

- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically stirred overnight.[3]
- Upon completion of the reaction, remove the acetone under reduced pressure using a rotary evaporator.
- Add water to the remaining residue and extract the aqueous layer with dichloromethane or diethyl ether (3 portions).
- Combine the organic layers and wash with brine.
- Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the solution under reduced pressure to yield **1-(azidomethyl)-3-methylbenzene**. The crude product can be further purified by flash column chromatography on silica gel if necessary.[3]

Characterization

The structure and purity of the synthesized **1-(azidomethyl)-3-methylbenzene** can be confirmed by spectroscopic methods.

¹H NMR (400 MHz, CDCl₃):

- δ 7.31 (m, 1H, ArH)
- δ 7.17 (t, J = 11.9 Hz, 3H, ArH)
- δ 4.32 (s, 2H, -CH₂-)
- δ 2.41 (s, 3H, -CH₃)[3]

¹³C NMR data is also available in the literature for full characterization.[3]

Safety and Handling

Caution: Organic azides are potentially explosive and should be handled with care.[9]
Reactions should be conducted in a well-ventilated fume hood, and appropriate personal

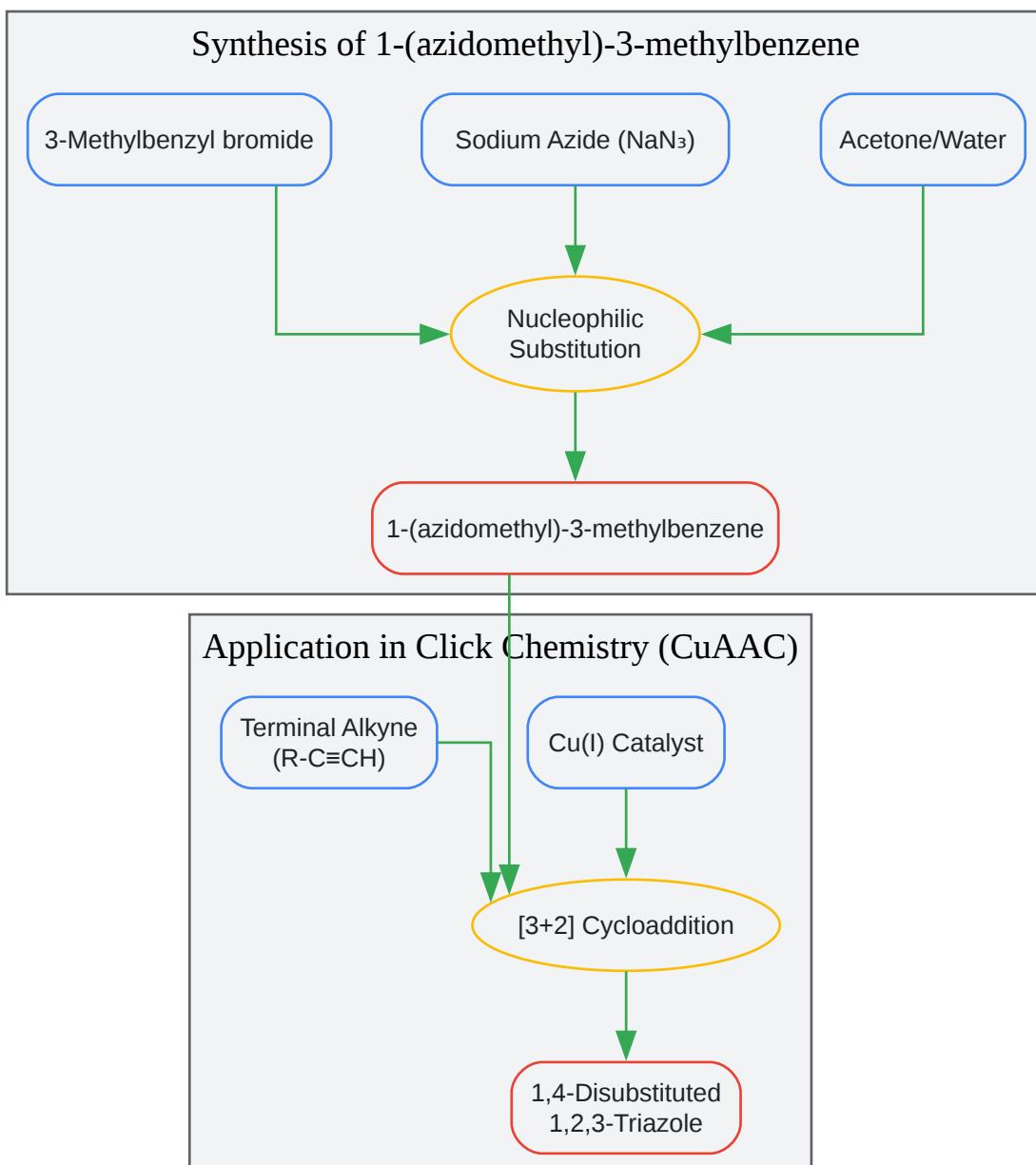
protective equipment (safety glasses, gloves, lab coat) should be worn at all times. Avoid heating the compound to high temperatures unless part of a controlled procedure. Sodium azide is also highly toxic and should be handled with extreme caution.[\[10\]](#) This compound is classified as a Dangerous Good for transport.[\[2\]](#)

Applications in Research and Development

The primary application of **1-(azidomethyl)-3-methylbenzene** is in the synthesis of 1,2,3-triazoles via the CuAAC reaction.[\[1\]](#) This reaction is widely used in drug discovery for lead optimization, in proteomics for bioconjugation, and in materials science for the development of functional polymers. The methyl group on the benzene ring can be used to modulate the electronic and steric properties of the resulting triazole-containing molecules.

Visualized Workflow

The following diagram illustrates the synthesis of **1-(azidomethyl)-3-methylbenzene** and its subsequent application in a copper-catalyzed azide-alkyne cycloaddition (click) reaction.



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Caption: Synthetic workflow for **1-(azidomethyl)-3-methylbenzene** and its use in a CuAAC reaction.

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